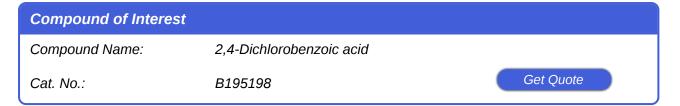


2,4-Dichlorobenzoic acid chemical structure and IUPAC name

Author: BenchChem Technical Support Team. Date: December 2025



Chemical Identity and Structure

2,4-Dichlorobenzoic acid is a halogenated aromatic carboxylic acid. Structurally, it is a benzoic acid molecule substituted with two chlorine atoms at the 2nd and 4th positions of the benzene ring.[1] This substitution pattern is crucial for its chemical properties and biological activity. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2,4-dichlorobenzoic acid**.[1][2][3]

Below is a diagram representing the chemical structure of **2,4-Dichlorobenzoic acid**.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. researchgate.net [researchgate.net]
- 2. Synthesis routes of 2,4-Dichlorobenzoic acid [benchchem.com]
- 3. Synthesis method of 2, 4-dichlorobenzyl chloride Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [2,4-Dichlorobenzoic acid chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b195198#2-4-dichlorobenzoic-acid-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com